

Introduction: The Foundational Importance of Molecular Weight

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Compound of Interest

Compound Name: 2-Amino-2-(4-methoxyphenyl)butan-1-ol
CAS No.: 756440-42-3
Cat. No.: B14234360

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2-Amino-2-(4-methoxyphenyl)butan-1-ol is an organic compound whose utility in synthetic chemistry and drug development hinges on its precise structural and physical properties. The accurate determination of its molecular weight is the first and most critical step in its characterization. It serves as the primary identifier, confirms elemental composition, and is a prerequisite for all subsequent quantitative analyses, including purity assessments, reaction stoichiometry, and regulatory submissions.[1] This guide will detail the theoretical calculation and, more importantly, the experimental verification of this fundamental property using state-of-the-art analytical techniques.

Core Compound Properties and Theoretical Molecular Weight

The initial step in characterization is to calculate the theoretical molecular weight from the compound's molecular formula. This provides a benchmark against which all experimental data are compared.

Table 1: Physicochemical Properties of **2-Amino-2-(4-methoxyphenyl)butan-1-ol**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₇ NO ₂	Calculated
Average Molecular Weight	195.26 g/mol	[2]
Monoisotopic Mass	195.1259 Da	Calculated
Canonical SMILES	<chem>CCC(C1=CC=C(C=C1)OC)(CO)N</chem>	Inferred
Chiral Center	Yes, at C2	Inferred

The average molecular weight (195.26 g/mol) is calculated using the weighted average of the natural abundances of the constituent isotopes. The monoisotopic mass (195.1259 Da) is calculated using the mass of the most abundant isotope for each element (e.g., ¹²C, ¹H, ¹⁴N, ¹⁶O). High-resolution mass spectrometry measures the monoisotopic mass.

Experimental Verification: A Multi-Technique Approach

Relying solely on theoretical calculations is insufficient. Experimental verification is essential to confirm the identity and purity of the synthesized compound. Mass spectrometry is the primary tool for this, with NMR spectroscopy providing orthogonal confirmation of the molecular structure.[3]

Mass Spectrometry (MS): The Definitive Mass Measurement

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules.[3] For a molecule like **2-Amino-2-(4-methoxyphenyl)butan-1-ol**, it provides the most direct and accurate measurement of the molecular weight.[4]

- **Sample Preparation:** Dissolve approximately 1 mg of the compound in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).
- **Chromatographic Separation:** Inject the sample into a Liquid Chromatography (LC) system equipped with a C18 column to separate the analyte from any impurities.[5]

- Ionization: Utilize Electrospray Ionization (ESI) in positive ion mode. The primary amine is readily protonated to form the pseudomolecular ion $[M+H]^+$.
- Mass Analysis: Analyze the ions using a high-resolution mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap instrument.[3]
- Data Analysis:
 - Identify the peak corresponding to the $[M+H]^+$ ion. For **2-Amino-2-(4-methoxyphenyl)butan-1-ol**, this will have an m/z of approximately 196.1332 (195.1259 + 1.0073).
 - Analyze the fragmentation pattern obtained from tandem MS (MS/MS) to further confirm the structure. A characteristic fragment would be the loss of a water molecule ($[M+H - H_2O]^+$) from the protonated molecule, a common fragmentation pathway for alcohols.[6] Another likely fragmentation is the loss of the hydroxymethyl group ($-CH_2OH$).

Caption: Predicted ESI-MS fragmentation of the target compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Structural Confirmation

While MS confirms the mass, NMR spectroscopy validates the specific arrangement of atoms, thereby confirming the structure that corresponds to the measured molecular weight.[7] Both 1H and ^{13}C NMR are required for a full structural elucidation.

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$).
- Data Acquisition: Acquire 1H , ^{13}C , and 2D NMR (e.g., COSY, HSQC) spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).[8][9]
- Spectral Interpretation:
 - 1H NMR: Confirm the presence of all expected proton signals: aromatic protons (doublets for the A_2B_2 system of the para-substituted ring), the methoxy group singlet, the ethyl group signals (quartet and triplet), and signals for the amine and hydroxyl protons.[7][10]

- ^{13}C NMR: Confirm the number of unique carbon environments, including the aromatic carbons, the methoxy carbon, the quaternary carbon at C2, and the carbons of the ethyl and hydroxymethyl groups.[7]
- 2D NMR: Use COSY to establish proton-proton couplings (e.g., within the ethyl group) and HSQC to correlate protons with their directly attached carbons.[9]

Caption: Integrated workflow for molecular weight determination.

The Role of Chirality in Analysis

The presence of a stereocenter at the C2 position means the compound exists as a pair of enantiomers. While standard MS and NMR will not differentiate between enantiomers, their separation and characterization are crucial in drug development.[8] Techniques such as chiral High-Performance Liquid Chromatography (HPLC) or Supercritical Fluid Chromatography (SFC) are employed to separate the enantiomers and determine the enantiomeric excess (ee). [6][11]

Conclusion

The molecular weight of **2-Amino-2-(4-methoxyphenyl)butan-1-ol** is authoritatively determined to be 195.26 g/mol . This conclusion is not based on a single measurement but is the result of a validated analytical workflow. High-resolution mass spectrometry provides a precise and direct measurement of the monoisotopic mass, while NMR spectroscopy confirms the underlying atomic connectivity. This multi-faceted, self-validating approach ensures the highest degree of confidence in the compound's identity, providing a solid foundation for its application in research and development.

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